

Safeguarding Researchers: A Comprehensive Guide to Handling ZK110841 (Mifepristone)

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Compound of Interest

Compound Name: ZK110841

Cat. No.: B10774421

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For Immediate Reference: Essential Safety and Logistical Information for Laboratory Professionals

This document provides crucial safety protocols and operational guidance for the handling of **ZK110841**, also known as Mifepristone or RU-486. Designed for researchers, scientists, and drug development professionals, this guide consolidates essential information to ensure safe laboratory practices, from initial handling to final disposal. By adhering to these procedures, laboratories can mitigate risks and maintain a secure research environment.

Personal Protective Equipment (PPE) and Safety Measures

Proper PPE is the first line of defense against accidental exposure. The following table summarizes the required personal protective equipment and safety measures when handling **ZK110841**.

Category	Requirement	Specification	Source
Hand Protection	Chemical-resistant gloves	Inspected prior to use. Use proper glove removal technique to avoid skin contact.	[1]
Eye/Face Protection	Safety glasses with side-shields or goggles	Provide adequate protection against splashes and dust.	[1]
Skin and Body Protection	Laboratory coat	To be worn at all times when handling the compound.	[1]
Respiratory Protection	Dust mask or respirator	Required when handling the powder form to avoid inhalation.	[2]
General Hygiene	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	Standard good laboratory practice.	[2][3]

Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action is critical. The following table outlines first aid measures.

Exposure Type	First Aid Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[1][4]
Skin Contact	In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing. Seek medical attention.	[1][4]
Inhalation	If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[4]
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician immediately.	[4]
Spillage	For minor spills, use dry clean-up procedures and avoid generating dust. Vacuum or sweep up material and place in a suitable disposal container. For major spills, alert emergency responders.	[2]

Operational Plan for Handling ZK110841

This section provides a step-by-step guide for the safe handling of **ZK110841** throughout its lifecycle in the laboratory.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- The compound is typically shipped at room temperature.[\[1\]](#)
- Store the powdered form in a tightly sealed container at -20°C.[\[1\]](#)
- Stock solutions should also be stored at -20°C and are stable for an extended period.[\[1\]](#)

Preparation of Stock and Working Solutions

- Caution: **ZK110841** is toxic. Do not ingest or inhale the powder or solutions.[\[1\]](#)
- Always handle the powder in a well-ventilated area or under a fume hood.
- Stock Solution (1 mM in Ethanol):
 - To a vial containing 100 µg of Mifepristone, add 233 µL of 100% ethanol.[\[1\]](#)
 - Gently mix to dissolve. Do not heat.[\[1\]](#)
 - Seal the vial and store at -20°C.[\[1\]](#)
- Working Solution (10 µM in Ethanol):
 - Dilute 100 µL of the 1 mM stock solution in 10 mL of 100% ethanol.[\[1\]](#)
 - This working solution can be used for addition to cell culture media.[\[1\]](#)
 - Store the working solution at -20°C.[\[1\]](#)
- Solubility Information: Mifepristone is also soluble in DMSO and DMF.[\[5\]](#)

Experimental Use (General Cell Culture Protocol)

- Cell Seeding: Plate cells at the desired density in a multi-well plate and allow them to adhere overnight.
- Treatment:

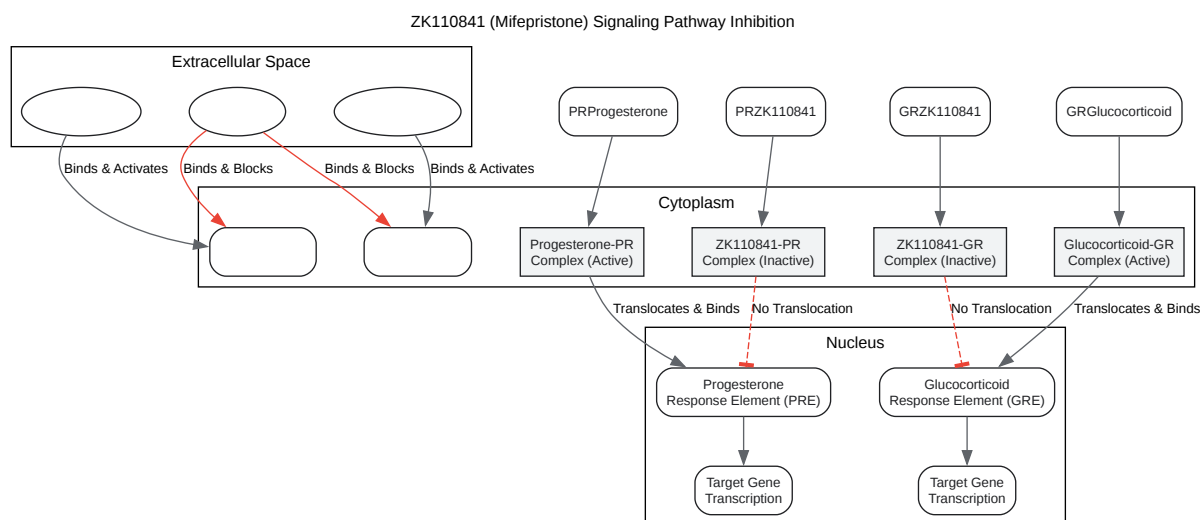
- The following day, replace the medium with fresh medium containing the desired concentration of **ZK110841**. A common concentration range for in vitro studies is 1-100 nM.[1]
- For example, to achieve a 10 nM final concentration in 10 mL of culture medium, add 10 µL of the 10 µM working solution.[1]
- Incubation: Incubate the cells for the desired period. Incubation times in published studies have ranged from 24 to 72 hours.[6][7]
- Analysis: After incubation, cells can be harvested for downstream analysis (e.g., proliferation assays, Western blotting, etc.).

Waste Disposal

- Dispose of all waste materials, including unused compound, contaminated labware, and media, in accordance with local, state, and federal regulations.[1]
- Waste should be disposed of in an approved waste disposal plant.[1]

Mechanism of Action: Signaling Pathway

ZK110841 (Mifepristone) is a potent antagonist of the progesterone receptor (PR) and the glucocorticoid receptor (GR).[8] Its mechanism of action involves binding to these intracellular receptors with high affinity, which prevents the natural ligands (progesterone and glucocorticoids) from binding and activating them. This blockage inhibits the subsequent translocation of the receptor-ligand complex to the nucleus, thereby preventing the transcription of target genes.



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ZK110841 inhibits progesterone and glucocorticoid signaling.

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